

In-depth Technical Guide: Physicochemical Properties of trans-4-Isopropylcyclohexanecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

trans-4-
Compound Name: *Isopropylcyclohexanecarboxylic acid*

Cat. No.: B134217

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **trans-4-Isopropylcyclohexanecarboxylic acid**, with a primary focus on its melting point. This compound is a key intermediate in the synthesis of various pharmaceuticals, notably as a precursor to the hypoglycemic agent Nateglinide.[1][2] A thorough understanding of its physical characteristics is crucial for its application in drug development and manufacturing.

Core Physicochemical Data

The following table summarizes the key quantitative data for **trans-4-Isopropylcyclohexanecarboxylic acid**.

Property	Value	Units
Melting Point	95	°C[3][4][5]
Molecular Formula	C ₁₀ H ₁₈ O ₂	-
Molecular Weight	170.25	g/mol [3][6]
Boiling Point	263.8	°C (at 760 mmHg)[3][4][5]
Density	0.996	g/cm ³ [3][4][5]
Flash Point	126.9	°C[3][5]
Appearance	White to off-white crystalline solid/powder	-[3][5]
Solubility	Slightly soluble in DMSO and Methanol	-[2][4]
CAS Number	7077-05-6	-[3][4][5]

Experimental Protocol: Melting Point Determination

The melting point of **trans-4-Isopropylcyclohexanecarboxylic acid** is determined using the capillary method, a standard and widely accepted technique for crystalline organic solids.[7][8] This method is recognized by major pharmacopeias.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, SRS OptiMelt, or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Calibrated thermometer or digital temperature probe

Procedure:

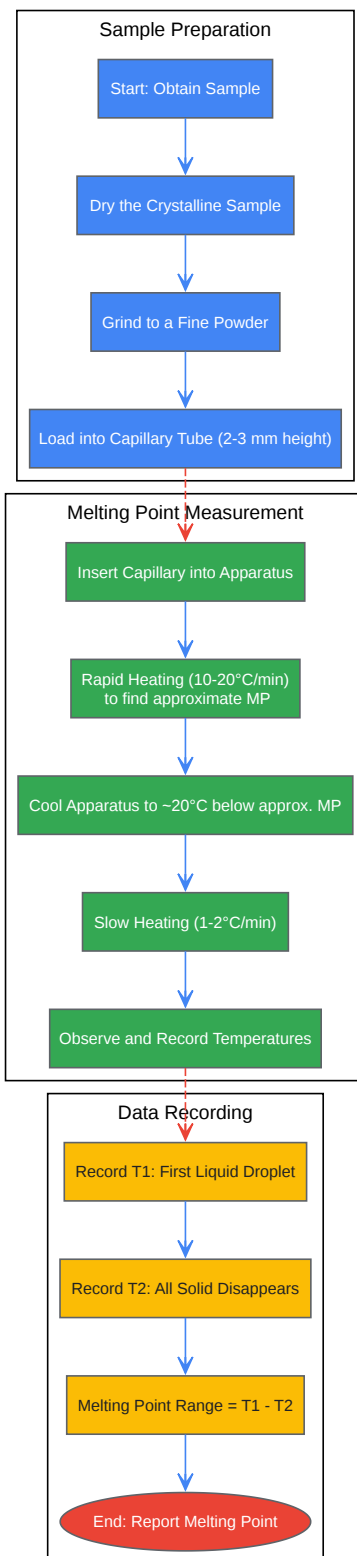
- Sample Preparation:
 - Ensure the **trans-4-Isopropylcyclohexanecarboxylic acid** sample is completely dry and in a powdered form.^{[7][9]} If the sample consists of coarse crystals, gently grind it to a fine powder using a mortar and pestle.^{[8][9]}
 - Load the powdered sample into a capillary tube by tapping the open end of the tube into the powder.^[10]
 - Invert the tube and gently tap it on a hard surface to pack the sample into the sealed end. The packed sample height should be approximately 2-3 mm.^{[6][11]}
- Initial Rapid Determination (Optional but Recommended):
 - Insert the capillary tube into the heating block of the melting point apparatus.
 - Heat the sample at a rapid rate (e.g., 10-20 °C per minute) to quickly determine an approximate melting range.^[1] This provides a target for the more precise measurement.
- Accurate Melting Point Determination:
 - Allow the apparatus to cool to at least 20°C below the approximate melting point observed in the previous step.^[11]
 - Insert a new capillary tube with the sample into the apparatus.
 - Set the apparatus to heat at a slow, controlled rate, typically 1-2 °C per minute, once the temperature is within approximately 15-20 °C of the expected melting point.^{[11][12]}
 - Observe the sample closely through the magnifying lens.
 - Record the temperature at which the first droplet of liquid is observed (the onset of melting).^[10]
 - Continue heating at the slow rate and record the temperature at which the last solid crystal disappears, and the sample is completely liquid.^[10]

- The recorded temperature range from the onset of melting to complete liquefaction is the melting point range of the substance. For a pure compound, this range is typically narrow (0.5-1.0 °C).
- For regulatory purposes, the melting point can be defined as the temperature at which the substance is completely melted.[3]
- Post-Measurement:
 - Turn off the heating element and allow the apparatus to cool.
 - Dispose of the used capillary tube appropriately. Do not reuse capillary tubes.[13]

Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the melting point of **trans-4-Isopropylcyclohexanecarboxylic acid**.

Melting Point Determination Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting point of a crystalline solid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SSERC | Melting point determination [sserc.org.uk]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. thinksrs.com [thinksrs.com]
- 4. nsmn1.uh.edu [nsmn1.uh.edu]
- 5. scribd.com [scribd.com]
- 6. bldeapharmacy.ac.in [bldeapharmacy.ac.in]
- 7. westlab.com [westlab.com]
- 8. thinksrs.com [thinksrs.com]
- 9. uomus.edu.iq [uomus.edu.iq]
- 10. chm.uri.edu [chm.uri.edu]
- 11. jk-sci.com [jk-sci.com]
- 12. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 13. cdn.images.fecom-media.com [cdn.images.fecom-media.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of trans-4-Isopropylcyclohexanecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b134217#melting-point-of-trans-4-isopropylcyclohexanecarboxylic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com